

Application Note: Synthesis of Advanced Functional Polymers Utilizing Dimethyl 5-bromoisophthalate

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Compound of Interest

Compound Name: *Dimethyl 5-bromoisophthalate*

CAS No.: *51760-21-5*

Cat. No.: *B1329997*

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Abstract

Dimethyl 5-bromoisophthalate (DM5BI) is a highly versatile aromatic monomer distinguished by its trifunctional nature. It possesses two methyl ester groups suitable for step-growth polycondensation reactions and a strategically positioned bromine atom that serves as a reactive site for palladium-catalyzed cross-coupling reactions. This unique combination allows for the synthesis of a diverse range of specialty polymers with tailored properties. This guide provides researchers, chemists, and materials scientists with in-depth protocols for leveraging DM5BI in two primary synthetic pathways: (1) Polycondensation to create functionalized polyesters with a pendant bromo group for post-polymerization modification, and (2) Suzuki-Miyaura cross-coupling polymerization to generate conjugated and semi-rigid polymer backbones. The protocols are supported by mechanistic insights, characterization guidelines, and discussions on the potential applications of these advanced materials.

Monomer Overview: Dimethyl 5-bromoisophthalate (DM5BI)

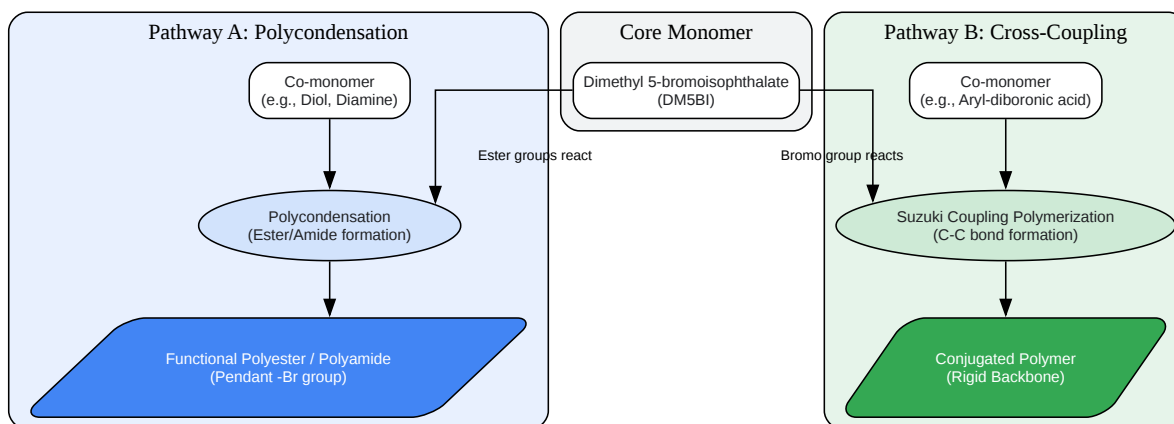
DM5BI is a white to light-yellow crystalline solid at room temperature.^[1] Its structure is key to its utility; the ester groups at the 1 and 3 positions can react with diols or diamines, while the bromo group at the 5 position remains largely inert under polycondensation conditions, providing a handle for subsequent functionalization. Conversely, in the presence of a suitable palladium catalyst, the carbon-bromine bond becomes the primary reactive site for C-C bond formation.

Table 1: Physicochemical Properties of **Dimethyl 5-bromoisophthalate**

Property	Value	Source(s)
CAS Number	51760-21-5	^[1] ^[2]
Molecular Formula	C ₁₀ H ₉ BrO ₄	^[2]
Molecular Weight	273.08 g/mol	^[2] ^[3]
Melting Point	85-91 °C	^[1] ^[2]
Appearance	White to beige to light yellow solid	^[1]
Solubility	Insoluble in water; soluble in common organic solvents like THF, Chloroform, DMAc.	^[1] ^[4] ^[5]
Storage	Inert atmosphere, Room Temperature	^[5]

Synthetic Pathways and Core Principles

The utility of DM5BI stems from its ability to participate in distinct polymerization reactions, affording polymers with fundamentally different architectures and properties. The choice of synthetic route is dictated by the desired final application.



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Caption: Synthetic routes originating from the DM5BI monomer.

Expertise & Rationale: Why Choose a Specific Pathway?

- **Pathway A (Polycondensation):** This route is selected when the primary goal is a flexible polymer backbone (like a polyester) that incorporates a latent reactive site (the bromine atom). This allows for post-polymerization modification, where other functional groups can be grafted onto the polymer chain via the C-Br bond. This is ideal for creating materials for drug delivery, specialty coatings, or functional membranes where subsequent chemical tailoring is required.^[6]
- **Pathway B (Suzuki Coupling):** This method is employed to build rigid, conjugated polymer backbones directly.^[7] The Suzuki-Miyaura reaction is exceptionally tolerant of various functional groups, making it a powerful tool for synthesizing well-defined architectures.^{[8][9]} These polymers are prime candidates for applications in organic electronics, sensors, and advanced materials where charge transport and photophysical properties are paramount.

Protocol 1: Polycondensation of DM5BI with a Diol

This protocol details the synthesis of a polyester, preserving the bromo-functionality for further use. We use 1,6-hexanediol as a representative co-monomer.

Materials and Equipment

Table 2: Reagents and Equipment for Polyester Synthesis

Item	Specification	Purpose
Dimethyl 5-bromoisophthalate (DM5BI)	≥98% purity	Monomer
1,6-Hexanediol	≥99% purity	Co-monomer
Titanium(IV) butoxide (Ti(OBu) ₄)	Reagent grade	Transesterification catalyst
Antimony(III) oxide (Sb ₂ O ₃)	High purity	Polycondensation catalyst
Toluene	Anhydrous	Solvent and azeotropic removal of water
Methanol	Anhydrous	Solvent for purification
Schlenk Flask (250 mL)	Two-neck	Reaction vessel
Magnetic Stirrer/Hotplate	-	Heating and mixing
Distillation Apparatus	Short path	Removal of methanol and water
Vacuum Pump & Nitrogen Line	-	Inert atmosphere control

Step-by-Step Methodology

- Reactor Setup: Assemble a two-neck 250 mL Schlenk flask equipped with a magnetic stir bar, a short path distillation head, and a nitrogen inlet/outlet. Flame-dry the entire apparatus under vacuum and backfill with dry nitrogen. Maintain a positive nitrogen pressure throughout the reaction.

- **Charging Reagents:** To the flask, add **Dimethyl 5-bromoisophthalate** (27.31 g, 0.1 mol), 1,6-hexanediol (12.98 g, 0.11 mol, 10% molar excess), and anhydrous toluene (50 mL).
 - **Scientist's Note:** A slight excess of the diol is used to ensure that the polymer chains are terminated with hydroxyl groups, which helps to drive the reaction to a higher molecular weight during the second stage.
- **First Stage (Transesterification):** Add the transesterification catalyst, Titanium(IV) butoxide ($\text{Ti}(\text{OBu})_4$), approximately 0.05 mL, via syringe. Heat the reaction mixture to 150-160 °C with vigorous stirring. Methanol, generated as a byproduct, will begin to distill off with the toluene. Continue this stage for 2-3 hours or until ~80% of the theoretical amount of methanol has been collected.
- **Second Stage (Polycondensation):** Add the polycondensation catalyst, Antimony(III) oxide (Sb_2O_3) (~0.01 g). Gradually increase the temperature to 220-240 °C while slowly reducing the pressure using a vacuum pump. The viscosity of the mixture will increase significantly.
 - **Trustworthiness Check:** The increase in viscosity is a direct physical indicator of successful polymerization and increasing molecular weight. The reaction is typically continued for 3-5 hours under high vacuum (<1 mmHg).
- **Isolation and Purification:** Cool the reactor to room temperature and dissolve the highly viscous polymer in a minimal amount of chloroform or THF. Precipitate the polymer by slowly pouring the solution into a large volume of cold methanol with vigorous stirring.
- **Drying:** Collect the white, fibrous polymer by filtration, wash with fresh methanol, and dry in a vacuum oven at 60 °C for 24 hours to remove all residual solvents.

Protocol 2: Suzuki-Miyaura Cross-Coupling Polymerization

This protocol describes the synthesis of a conjugated polymer by reacting DM5BI with a diboronic acid ester comonomer, such as 1,4-phenylenediboronic acid bis(pinacol) ester.

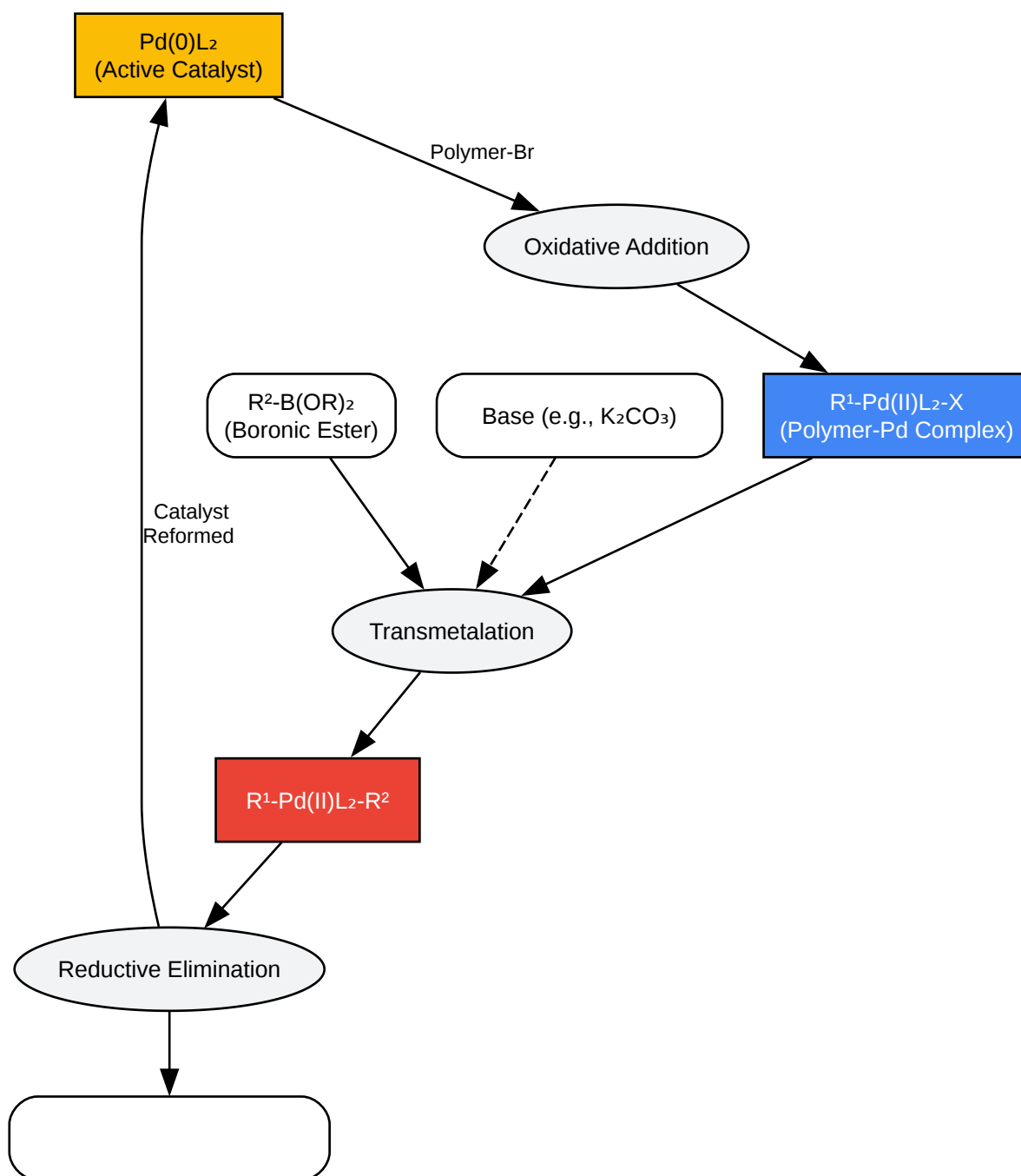
Materials and Equipment

Table 3: Reagents and Equipment for Suzuki Coupling Polymerization

Item	Specification	Purpose
Dimethyl 5-bromoisophthalate (DM5BI)	≥98% purity	Monomer
1,4-Phenylenediboronic acid bis(pinacol) ester	≥98% purity	Co-monomer
Tetrakis(triphenylphosphine)palladium(0)	99%	Palladium catalyst
Potassium Carbonate (K_2CO_3)	Anhydrous, powder	Base
Toluene	Anhydrous	Solvent
N,N-Dimethylformamide (DMF)	Anhydrous	Co-solvent
Aliquat 336	Reagent grade	Phase transfer catalyst (optional)
Schlenk Flask (100 mL)	Two-neck	Reaction vessel
Reflux Condenser	-	Prevent solvent loss

Mechanistic Insight: The Palladium Catalytic Cycle

The Suzuki-Miyaura reaction proceeds via a well-established catalytic cycle involving a Palladium(0) species. Understanding this cycle is crucial for troubleshooting and optimizing the polymerization.[9]



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Caption: Simplified catalytic cycle for Suzuki-Miyaura cross-coupling.

Step-by-Step Methodology

- **Reactor Setup:** Assemble a 100 mL two-neck Schlenk flask with a reflux condenser and a nitrogen inlet. Flame-dry the apparatus under vacuum and backfill with dry nitrogen.

- **Charging Reagents:** To the flask, add **Dimethyl 5-bromoisophthalate** (1.365 g, 5.0 mmol), 1,4-phenylenediboronic acid bis(pinacol) ester (1.650 g, 5.0 mmol), and anhydrous potassium carbonate (2.07 g, 15.0 mmol).
 - **Scientist's Note:** The base is critical. It facilitates the transmetalation step by forming a more nucleophilic boronate species.^[8] An inorganic base like K_2CO_3 is often used in a two-phase system or with a polar aprotic co-solvent like DMF.
- **Catalyst Addition:** Add the palladium catalyst, Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 0.116 g, 0.1 mmol, 2 mol%).
 - **Expertise Note:** $Pd(PPh_3)_4$ is a reliable pre-catalyst that generates the active $Pd(0)$ species in solution. All catalyst handling should be done quickly to minimize air exposure.
- **Solvent Addition and Degassing:** Add anhydrous toluene (20 mL) and anhydrous DMF (10 mL) via cannula. The mixture should be thoroughly degassed by subjecting it to three freeze-pump-thaw cycles to remove any dissolved oxygen, which can deactivate the catalyst.
- **Polymerization:** Heat the reaction mixture to 90 °C under a nitrogen atmosphere and stir vigorously for 48-72 hours.^[10]
 - **Trustworthiness Check:** Successful polymerization is often indicated by a color change and the formation of a precipitate as the growing polymer chain becomes insoluble in the solvent mixture.
- **Work-up and Purification:** Cool the reaction to room temperature. Pour the mixture into a beaker containing 200 mL of methanol/water (1:1) to precipitate the polymer. Filter the solid product and wash it sequentially with water, methanol, and acetone to remove residual salts and oligomers.
- **Soxhlet Extraction:** For high-purity material, perform a Soxhlet extraction on the crude polymer using methanol, followed by acetone, and finally chloroform. The purified polymer is recovered from the chloroform fraction.
- **Drying:** Dry the final polymer in a vacuum oven at 70 °C overnight.

Polymer Characterization

To confirm the successful synthesis and determine the properties of the new polymers, a suite of analytical techniques should be employed.

Table 4: Summary of Characterization Techniques and Expected Results

Technique	Parameter Measured	Expected Result for Polyester (Protocol 1)	Expected Result for Conjugated Polymer (Protocol 2)
FT-IR Spectroscopy	Functional Groups	Disappearance of O-H stretch ($\sim 3400\text{ cm}^{-1}$). Presence of C=O ester stretch ($\sim 1720\text{ cm}^{-1}$). Presence of C-Br stretch ($\sim 680\text{-}550\text{ cm}^{-1}$).	Disappearance of C-B stretch. Presence of C=O ester stretch ($\sim 1720\text{ cm}^{-1}$). Characteristic aromatic C=C stretches.
^1H NMR Spectroscopy	Chemical Structure	Signals corresponding to both the isophthalate and diol units in the correct ratio. Aromatic protons of the DM5BI unit will be visible.	Complex aromatic region showing protons from both monomer units. Integration should confirm the polymer structure.
Gel Permeation Chromatography (GPC/SEC)	Molecular Weight (M_n , M_w) & Dispersity ($\bar{D}$)	$M_n > 10,000\text{ g/mol}$. $\bar{D}$ typically between 1.8 - 2.5 for polycondensation.	$M_n > 5,000\text{ g/mol}$. $\bar{D}$ can vary, typically 1.5 - 3.0 for step-growth coupling polymerization.
Thermogravimetric Analysis (TGA)	Thermal Stability	Decomposition temperature (T_5) typically $> 300\text{ }^\circ\text{C}$.	High thermal stability, with T_5 often $> 400\text{ }^\circ\text{C}$ due to the rigid aromatic backbone.
Differential Scanning Calorimetry (DSC)	Glass Transition (T_g)	A clear glass transition temperature will be observable.	May show a high T_g or no discernible T_g before decomposition due to backbone rigidity.

Applications and Future Directions

The polymers synthesized from DM5BI are considered "specialty" due to their built-in functionality and potential for high-performance applications.

- Functional Polyesters (from Protocol 1): The pendant bromine atoms are ideal sites for post-polymerization modification using techniques like azide-alkyne "click" chemistry (after conversion of bromide to azide) or further cross-coupling reactions. This enables the creation of materials for:
 - Drug Delivery Systems: Attaching bioactive molecules to the polymer backbone.[6]
 - Advanced Membranes: Modifying surface properties for enhanced separation performance.[11]
 - Functional Coatings: Introducing properties like hydrophobicity or antimicrobial activity.
- Conjugated Polymers (from Protocol 2): The rigid, aromatic backbone imparts unique electronic and optical properties suitable for:
 - Organic Electronics: As active materials in Organic Light-Emitting Diodes (OLEDs) or Organic Photovoltaics (OPVs).
 - Chemical Sensors: Where binding of an analyte to the polymer backbone perturbs its conjugation and results in a detectable optical or electrical signal.
 - Porous Polymers: If designed correctly, the rigidity can lead to polymers of intrinsic microporosity (PIMs) for gas storage and separation applications.[11]

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